

Tyrosinase-IN-25 kinetic parameters Km Vmax

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Compound Focus: Tyrosinase-IN-25

Cat. No.: S12854688

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No Direct Data Found for Tyrosinase-IN-25

The search results do not include the Km and Vmax values for the compound "Tyrosinase-IN-25." This is likely because such specific data for a research compound is often part of original study findings that may not be published in easily accessible sources or are yet to be released.

Comparison of Other Tyrosinase Inhibitors

Although data for Tyrosinase-IN-25 is unavailable, the table below summarizes the inhibitory activity of other compounds as reported in recent studies. This can serve as a useful reference for the performance level of current inhibitors.

Compound Name / Type	Reported Activity	Experimental Context
6-hydroxyimino-imidazo[1,2-a]imidazol-5-one (Compound 12)	Docking Score: ≈ -23.5 [1]	Molecular docking to human tyrosinase-related protein 1 (PDB 5M8M); outperformed reference inhibitors [1].
Carbothioamidopyrazole (Compound 4)	Free energy of binding: -5.4 kcal/mol [2]	Molecular docking to tyrosinase (PDB 2Y9X); similar binding energy to kojic acid [2].

Compound Name / Type	Reported Activity	Experimental Context
Kojic Acid (Reference)	Docking Score: \approx -16.5 [1] / Free energy of binding: -5.7 kcal/mol [2]	Used as a standard reference inhibitor in multiple studies [1] [2] [3].

Detailed Experimental Protocols

The methodologies below are standard for determining the kinetic parameters and inhibitory activity of tyrosinase inhibitors. You can adapt these protocols to characterize **Tyrosinase-IN-25**.

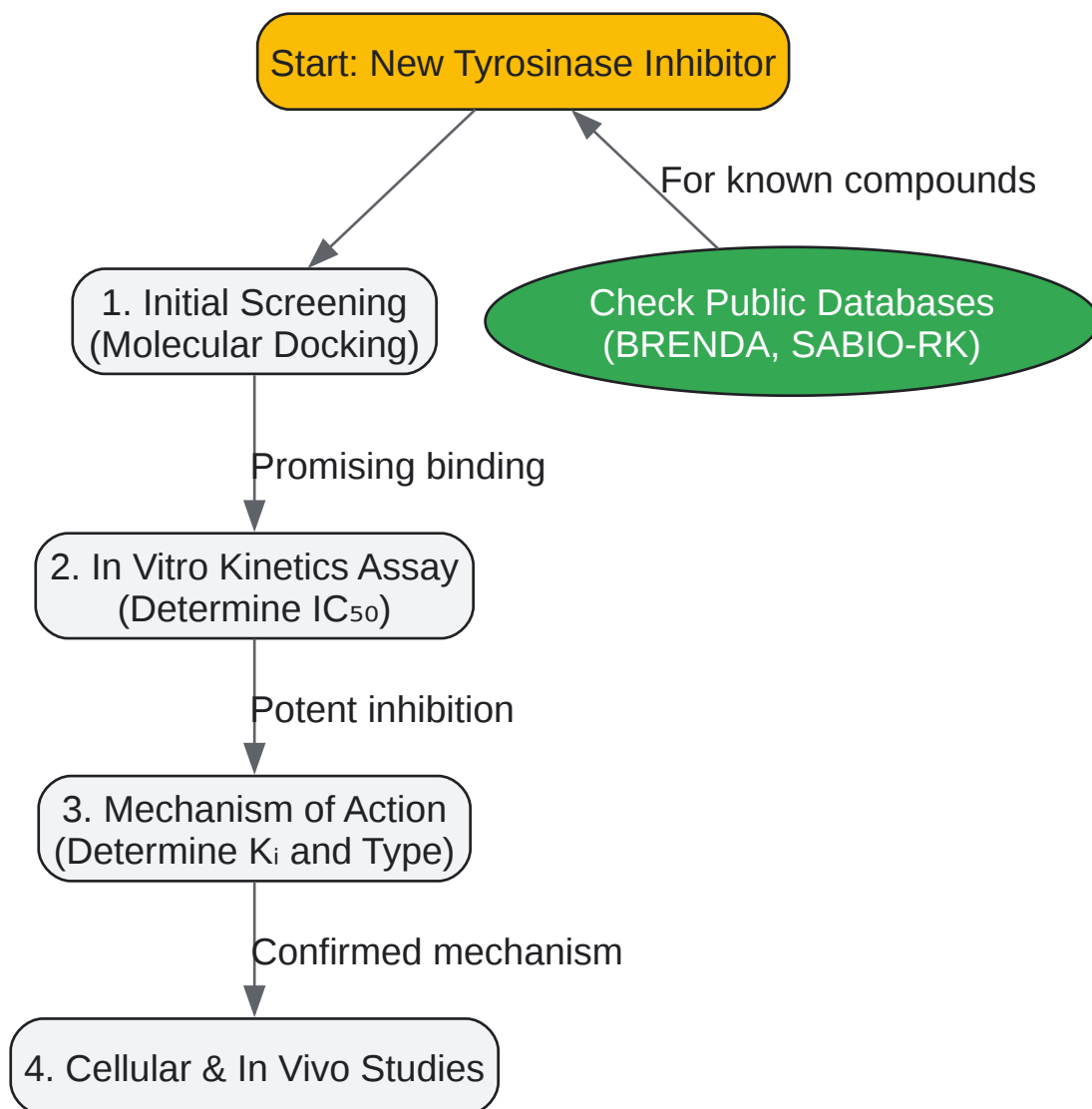
- **Enzyme Kinetics Assay (Km and Vmax Determination)**

- **Principle:** The reaction rate is measured at varying substrate concentrations to determine the Michaelis-Menten parameters [4] [5].
- **Typical Workflow:**
 - **Reaction Mixture:** Prepare a solution containing the enzyme (e.g., mushroom tyrosinase) in an appropriate buffer (e.g., phosphate buffer, pH 6.8) [3].
 - **Vary Substrate:** Use a range of concentrations for the substrate L-DOPA (e.g., 0.1 to 2.0 mM) [3].
 - **Monitor Product:** Initiate the reaction and continuously monitor the formation of the colored product, dopachrome, by measuring the increase in absorbance at 475-480 nm using a UV-Visible spectrophotometer [3] [6].
 - **Calculate Initial Velocity:** Determine the initial rate of reaction (v) for each substrate concentration from the linear part of the progress curve [7].
 - **Data Analysis:** Plot the initial velocity (v) against substrate concentration ($[S]$). The **Vmax** (maximum velocity) and **Km** (Michaelis constant, the substrate concentration at half of Vmax) can be determined by fitting the data to the Michaelis-Menten equation using non-linear regression or a linearized plot like Lineweaver-Burk [4] [6] [5].

- **Inhibition Studies (Ki Determination)**

- **Principle:** To characterize an inhibitor, its effect on the enzyme's kinetic parameters is assessed.
- **Protocol:** Perform the standard kinetics assay described above at several fixed concentrations of the inhibitor (**Tyrosinase-IN-25**). The type of inhibition (competitive, non-competitive) and the inhibition constant (**Ki**) can be determined by analyzing how the Km and Vmax values change with inhibitor concentration, for example, using a Dixon plot [2].

The diagram below illustrates the logical workflow for characterizing a new tyrosinase inhibitor.



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A Path Forward for Your Research

Given that the specific data for **Tyrosinase-IN-25** is not publicly available, here are concrete steps you can take:

- **Consult Specialty Databases:** Search the **BRENDA** enzyme database and **SABIO-RK** for kinetic data, as these are comprehensive sources for such information [8].

- **Review Patent Literature:** The compound's identifier "**Tyrosinase-IN-25**" suggests it may be a commercial research chemical. Its data sheet might be available from the supplier, or detailed characterization might be found in patent applications.
- **Direct Experimental Characterization:** The most reliable approach is to perform the enzyme kinetics assays yourself, following the protocols outlined above, to obtain the K_m , V_{max} , and K_i values for **Tyrosinase-IN-25** under your specific experimental conditions.

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